

# 2,5-Dihydroxy-1,4-benzoquinone chemical properties

Author: BenchChem Technical Support Team. Date: December 2025

Compound of Interest

Compound Name: 2,5-Dihydroxy-1,4-benzoquinone

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An In-depth Technical Guide to the Chemical Properties of 2,5-Dihydroxy-1,4-benzoquinone

#### Introduction

**2,5-Dihydroxy-1,4-benzoquinone** (DHBQ), also known as anilic acid, is an organic compound with the formula C<sub>6</sub>H<sub>4</sub>O<sub>4</sub>. It is formally derived from 1,4-benzoquinone through the substitution of two hydrogen atoms with hydroxyl (-OH) groups.[1] This yellow, crystalline solid is one of seven dihydroxybenzoquinone isomers and is noted for its planar molecular structure and ferroelectric properties.[1] DHBQ has been identified as a key chromophore responsible for the yellowing of aged cellulosic materials, such as paper and cotton.[2] Its rich chemistry, stemming from the presence of both carbonyl and enol functional groups, allows it to participate in a variety of reactions including nucleophilic substitutions, reductions, and condensations.[2] Furthermore, its derivatives are explored for applications in coordination chemistry, the development of organic materials with novel electronic and magnetic properties, and as components in electric batteries.[3] The compound also exhibits antimicrobial activity, inhibiting the growth of several fungal species.[4]

#### **Physical and Chemical Properties**

The fundamental physical and chemical properties of **2,5-Dihydroxy-1,4-benzoquinone** are summarized below. These properties are crucial for its handling, application, and analysis in a research setting.



Property	Value	Reference(s)
Molecular Formula	C6H4O4	[5][6]
Molar Mass	140.09 g/mol	[5][7]
Appearance	Yellow to ochre or brown powder/solid	[5][6]
Melting Point	235 °C (decomposes)	[5][6][8]
Boiling Point	322.3 °C at 760 mmHg (estimated)	[6]
Density	1.843 g/cm <sup>3</sup>	[6]
Water Solubility	Soluble	[5][9]
Solubility in other solvents	Soluble in acetone and ethanol; Slightly soluble in DMSO and Methanol (with heating)	[4][10]
Acidity (pKa)	$pK_{a1} = 2.71 - 2.95$ ; $pK_{a2} = 4.87$ - 5.18 (at 25 °C)	[1][5][11]
Flash Point	162.9 °C	[5][6]

## **Spectroscopic Data**

Spectroscopic analysis is essential for the identification and characterization of DHBQ. Key spectral data are provided below.



Spectroscopic Technique	Characteristic Peaks/Signals	Reference(s)
¹H NMR	Data available in literature	[11][12]
<sup>13</sup> C NMR	Data available in literature	[11][12]
<sup>17</sup> O NMR	Data available in literature	[13]
Infrared (IR) Spectroscopy	Data available in spectral databases	[7][14]
Raman Spectroscopy	Data available in spectral databases	[7][11]
UV-Vis Spectroscopy	Electronic absorption spectra have been studied in detail	
Mass Spectrometry	Monoisotopic Mass: 140.01095860 Da	[7][15]

#### **Chemical Reactivity and Pathways**

DHBQ exhibits a versatile range of chemical behaviors due to its unique electronic structure, featuring both electron-withdrawing carbonyl groups and electron-donating hydroxyl groups.

#### **Acidity and Tautomerism**

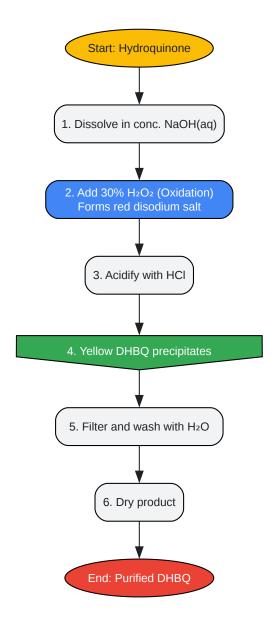
DHBQ is a notable weak acid, capable of losing protons from its two hydroxyl groups in a stepwise manner to form the corresponding monoanion and dianion.[1][11] The pKa values indicate it is significantly more acidic than simple phenols, a property attributed to the resonance stabilization of the resulting conjugate bases. The dianion, in particular, is very stable.[10] The reactivity of DHBQ can sometimes be rationalized through its tautomeric orthoquinoid form, especially in reactions with diamines.[16][17]

Caption: Stepwise deprotonation of **2,5-Dihydroxy-1,4-benzoquinone** (DHBQ).

### **Redox Chemistry**



The quinone moiety in DHBQ is redox-active, capable of undergoing reversible two-electron reduction to form the corresponding hydroquinone, 1,2,4,5-tetrahydroxybenzene. This redox system is central to its application in electrochemical energy storage, such as in rechargeable sodium-ion batteries where the disodium salt of DHBQ serves as an anode material.[10] The hydroquinone form is extremely sensitive to oxygen and readily oxidizes back to DHBQ in the presence of air.[10]



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- To cite this document: BenchChem. [2,5-Dihydroxy-1,4-benzoquinone chemical properties]. BenchChem, [2025]. [Online PDF]. Available at:



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